

Thenium Closylate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Thenium*

Cat. No.: *B15197289*

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CAS Number: 4304-40-9

Chemical Name: N,N-Dimethyl-N-(2-phenoxyethyl)-2-thiophenemethanaminium 4-chlorobenzenesulfonate

This technical guide provides a comprehensive overview of **Thenium** closylate, a veterinary anthelmintic agent. The information is intended for researchers, scientists, and drug development professionals interested in its chemical properties, mechanism of action, and therapeutic applications.

Chemical and Physical Properties

Thenium closylate is a quaternary ammonium salt. Its structure consists of a lipophilic thenyl group, which is thought to contribute to its anthelmintic activity, and a closylate (p-chlorobenzenesulfonate) counter-ion.^{[1][2]}

Table 1: Physicochemical Properties of **Thenium** Closylate

Property	Value	Reference
CAS Number	4304-40-9	[1][2][3]
Molecular Formula	C21H24ClNO4S2	[1][2]
Molecular Weight	454.00 g/mol	[1][2][3]
Appearance	Crystals	[1]
Melting Point	159-160 °C	[1]
Water Solubility	0.6% w/v at 20°C	[1]
IUPAC Name	4-chlorobenzenesulfonate;dimethyl-(2-phenoxyethyl)-(thiophen-2-ylmethyl)azanium	[2][4]

Mechanism of Action

Thenium closylate is classified as a nicotinic agonist.[2] Its anthelmintic effect is achieved by acting on the nicotinic acetylcholine receptors (nAChRs) of susceptible nematodes. This interaction leads to the opening of ion channels, causing an influx of ions that results in depolarization of the muscle cell membrane. The sustained depolarization leads to spastic paralysis of the worm, ultimately causing its expulsion from the host's gastrointestinal tract.

Nematode nAChRs are complex and differ from those of their mammalian hosts, which provides a basis for the selective toxicity of anthelmintics like **thenium** closylate. While the specific subunits of the nematode nAChR that **thenium** closylate interacts with have not been definitively identified in the available literature, the general mechanism is understood to be agonistic activity at these receptors.



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Figure 1: Proposed mechanism of action of **Thenium** closylate.

Pharmacokinetics and Metabolism

Detailed pharmacokinetic parameters for **thenium** closylate, such as C_{max}, T_{max}, AUC, and elimination half-life, in dogs or other species are not readily available in the public domain. Similarly, specific information on its metabolic pathways and excretion routes has not been extensively documented in the reviewed literature.

Therapeutic Use and Efficacy

Thenium closylate is primarily indicated for the treatment of intestinal nematode infections in dogs, particularly against hookworms.

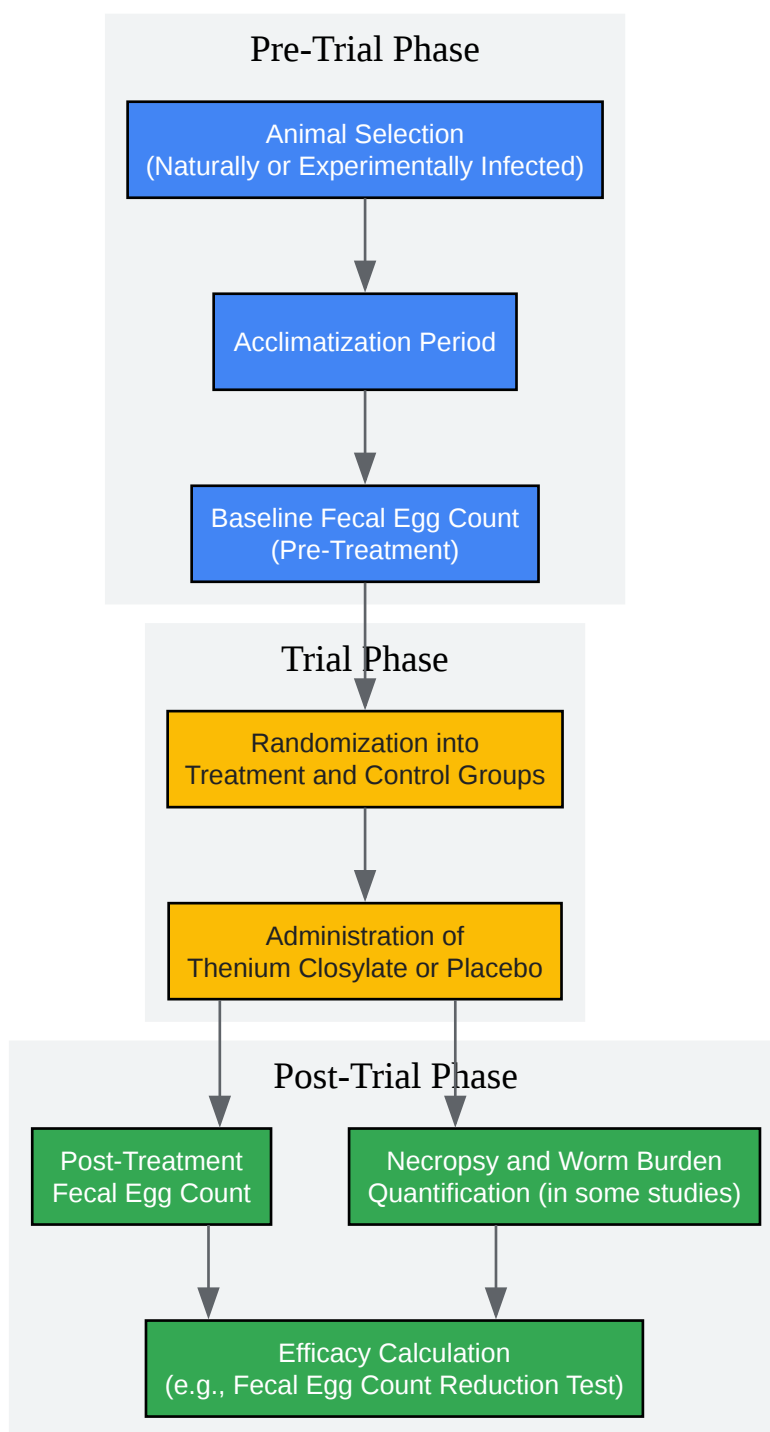
Table 2: Summary of Anthelmintic Efficacy of **Thenium** Closylate

Target Parasite	Host	Efficacy	Reference
Toxocara canis	Dogs (pups)	9% mean clearance (when used alone)	[5][6]
Toxocara canis	Dogs (pups)	94% mean clearance (in combination with piperazine phosphate)	[5][6]

One study reported a mean clearance of 9% for *Toxocara canis* in pups when **thenium** closylate was used as a single agent.[5][6] However, when combined with piperazine phosphate, the efficacy against *T. canis* increased significantly to a mean clearance of 94%.[5][6] This suggests a synergistic effect between the two compounds.

Experimental Protocols

Detailed experimental protocols for the synthesis, pharmacokinetic analysis, or toxicology of **thenium** closylate are not widely available in published literature. However, a general workflow for evaluating the efficacy of an anthelmintic agent in a clinical setting can be outlined.



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Figure 2: Generalized workflow for an anthelmintic efficacy trial.

Toxicology

Quantitative toxicological data for **thenium** closylate, such as the median lethal dose (LD50) or the no-observed-adverse-effect level (NOAEL), are not readily available in the public domain. As with any therapeutic agent, the potential for adverse effects should be considered, and its use should be in accordance with veterinary guidance.

Conclusion

Thenium closylate is a veterinary anthelmintic that acts as a nicotinic agonist, leading to the paralysis and expulsion of intestinal nematodes, particularly hookworms, in dogs. While its general mechanism of action and therapeutic use are established, there is a notable lack of detailed, publicly available data on its pharmacokinetics, metabolism, and toxicology. Further research would be beneficial to fully characterize these aspects of the compound. The synergistic effect observed when combined with piperazine phosphate suggests that combination therapy may be a valuable strategy for its clinical use.

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